Basic characterization of "Methyl 4-fluoro-2-methoxybenzoate"

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 4-fluoro-2-methoxybenzoate*
CAS No.:	*204707-42-6*
Cat. No.:	*B1589047*

Get Quote

Technical Monograph: Methyl 4-fluoro-2-methoxybenzoate

Executive Summary

Methyl 4-fluoro-2-methoxybenzoate (CAS 204707-42-6) is a specialized fluorinated aromatic ester widely utilized as a pharmacophore building block in medicinal chemistry. Its structural motif—combining an electron-withdrawing fluorine atom with an electron-donating methoxy group ortho to the carbonyl—imparts unique electronic properties, making it a critical intermediate for synthesizing kinase inhibitors (e.g., EGFR, RXFP1 modulators) and hydroxamic acid-based HDAC inhibitors. This guide provides a definitive characterization of the compound, validated synthesis protocols, and handling standards for high-purity applications.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Core Identity Data

© 2026 BenchChem. All rights reserved.

Parameter	Specification
IUPAC Name	Methyl 4-fluoro-2-methoxybenzoate
CAS Registry Number	204707-42-6
Molecular Formula	$C_9H_9FO_3$
Molecular Weight	184.16 g/mol
SMILES	COC1=C(C=CC(=C1)F)C(=O)OC
InChI Key	LJUAEPNTXDJBRX-UHFFFAOYSA-N

Physical Properties

- Appearance: Colorless to pale yellow viscous liquid or low-melting solid (dependent on purity and ambient temperature).
- Boiling Point: Predicted ~260–265 °C at 760 mmHg.
- Solubility: Highly soluble in chlorinated solvents (DCM, $CHCl_3$), esters (Ethyl Acetate), and alcohols (Methanol, Ethanol). Insoluble in water.
- Stability: Stable under standard laboratory conditions. Hydrolytically unstable in strong aqueous base or acid.

Synthesis & Manufacturing Protocols

The synthesis of **Methyl 4-fluoro-2-methoxybenzoate** is most reliably achieved through Fisher Esterification of the corresponding benzoic acid. This method is preferred for its scalability and high atom economy.

Primary Route: Acid-Catalyzed Esterification

Reaction Principle: Equilibrium-driven condensation of 4-fluoro-2-methoxybenzoic acid with methanol in the presence of a catalytic strong acid (H_2SO_4 or HCl).

Protocol:

© 2026 BenchChem. All rights reserved.

- Charge: In a round-bottom flask equipped with a reflux condenser, dissolve 4-fluoro-2-methoxybenzoic acid (1.0 equiv) in anhydrous Methanol (10–15 volumes).
- Catalyst Addition: Cautiously add concentrated Sulfuric Acid (H_2SO_4) (0.1–0.2 equiv) dropwise at room temperature.
- Reflux: Heat the mixture to reflux (approx. 65 °C) for 6–12 hours. Monitor conversion via TLC (Hexane:EtOAc 4:1) or HPLC.
- Workup:
  - Cool reaction to room temperature.
  - Concentrate under reduced pressure to remove excess methanol.
  - Dilute residue with Ethyl Acetate and wash sequentially with sat. $NaHCO_3$ (to remove unreacted acid) and Brine.
  - Dry organic layer over anhydrous Na_2SO_4, filter, and concentrate.
- Purification: If necessary, purify via silica gel flash chromatography (Gradient: 0–20% EtOAc in Hexanes).

Visualization of Synthesis Workflow



Click to download full resolution via product page

Figure 1: Standard Fisher Esterification workflow for high-yield synthesis.

Spectroscopic Characterization

Accurate identification relies on Nuclear Magnetic Resonance (NMR).[1] The fluorine atom introduces characteristic splitting patterns (

© 2026 BenchChem. All rights reserved.

coupling) in the aromatic region.

^{1}H NMR Data (400 MHz, $CDCl_3$)

Shift (δ, ppm)	Multiplicity	Integral	Assignment	Coupling Constants (Approx)
7.85	dd	1H	Ar-H6	Hz, Hz
6.68	dd	1H	Ar-H3	Hz, Hz
6.62	td	1H	Ar-H5	Hz, Hz
3.90	s	3H	O-CH_3	(Methoxy)
3.87	s	3H	COOCH_3	(Ester Methyl)

Interpretation:

- H-6 is the most deshielded aromatic proton due to the ortho-carbonyl group.
- H-3 appears as a doublet of doublets due to strong coupling with the ortho-fluorine and meta-coupling with H-5.
- H-5 typically appears as a triplet of doublets (td) or multiplet due to coupling with both the adjacent fluorine and H-6.

^{13}C NMR Highlights

- Carbonyl (C=O): ~165 ppm.[2]
- C-F Carbon (C-4): ~166 ppm (doublet, Hz).

© 2026 BenchChem. All rights reserved.

- C-2 (C-OMe): ~160 ppm.

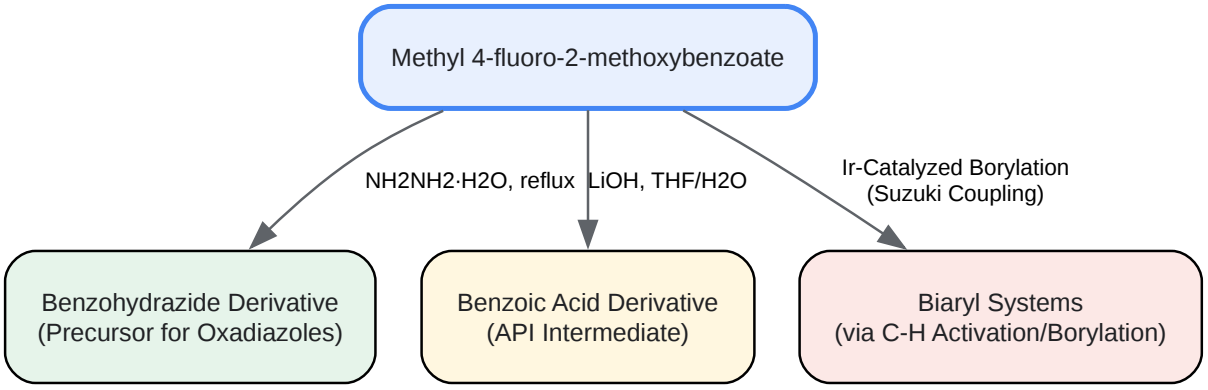
Reactivity & Synthetic Utility

Methyl 4-fluoro-2-methoxybenzoate serves as a versatile electrophile. Its reactivity is defined by the ester functionality and the electron-deficient aromatic ring.

Key Transformations

- Hydrazinolysis: Reaction with hydrazine hydrate yields 4-fluoro-2-methoxybenzohydrazide, a precursor for Schiff bases and heterocycles (e.g., 1,3,4-oxadiazoles).
- Hydrolysis: Saponification with LiOH/NaOH regenerates the acid, useful for protecting group strategies.
- Nucleophilic Aromatic Substitution (S_NAr): While the methoxy group is electron-donating, the 4-position fluorine is activated enough for displacement by strong nucleophiles (e.g., thiols or amines) under forcing conditions, though less readily than in nitro-fluorobenzenes.

Application Pathways



Click to download full resolution via product page

Figure 2: Divergent synthetic pathways from the parent ester.

Safety, Handling, & Stability (SDS Summary)

Signal Word:WARNING

© 2026 BenchChem. All rights reserved.

Hazard Statements (GHS)

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[4]

Handling Protocols

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Storage: Store in a cool, dry place (Room Temperature, 15–25 °C). Keep container tightly closed to prevent moisture absorption (hydrolysis risk).
- Spill Response: Absorb with inert material (vermiculite/sand) and dispose of as organic chemical waste.

References

- Sigma-Aldrich.**Methyl 4-fluoro-2-methoxybenzoate** Product Specification. Accessed Jan 2026. Link
- National Institutes of Health (NIH) - PubChem.**Methyl 4-fluoro-2-methoxybenzoate** Compound Summary. Link
- Khan, K. M., et al. "Synthesis of 4-Methoxybenzoylhydrazones and Evaluation of Their Antiglycation Activity." Medicinal Chemistry, 2015.[5][6][4] (Describes hydrazinolysis protocol). Link
- AstraZeneca. "Multi-kg Manufacture of AZD5462... Featuring C−H Borylation." ChemRxiv, 2022. (Demonstrates industrial utility). Link
- ChemicalBook.NMR Spectrum Data for Methyl 2-methoxybenzoate analogs. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 2. Methyl 2-methoxybenzoate(606-45-1) 1H NMR spectrum [chemicalbook.com]
- 3. Methyl 4-(acetylamino)-2-methoxybenzoate | C11H13NO4 | CID 77720 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemscene.com [chemscene.com]
- 5. Buy 5-Fluoro-2-methoxybenzoic acid | 394-04-7 [smolecule.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]

- To cite this document: BenchChem. [Basic characterization of "Methyl 4-fluoro-2-methoxybenzoate"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589047/docs#basic-characterization-of-methyl-4-fluoro-2-methoxybenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.